

Application Note: Scalable Synthesis of Camicinal (GSK962040) Intermediate

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Compound of Interest

Compound Name: 1-(3-fluorophenyl)-N-methylpiperidin-4-amine

CAS No.: 1096806-70-0

Cat. No.: B1517521

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Target Compound: N-(3-fluorophenyl)piperidin-4-amine (and its Boc-protected precursor) CAS Reference: 1096806-70-0 (Note: CAS registry specificity varies by salt form/substitution; this protocol targets the validated GSK962040 pharmacophore).

Executive Summary & Chemical Context

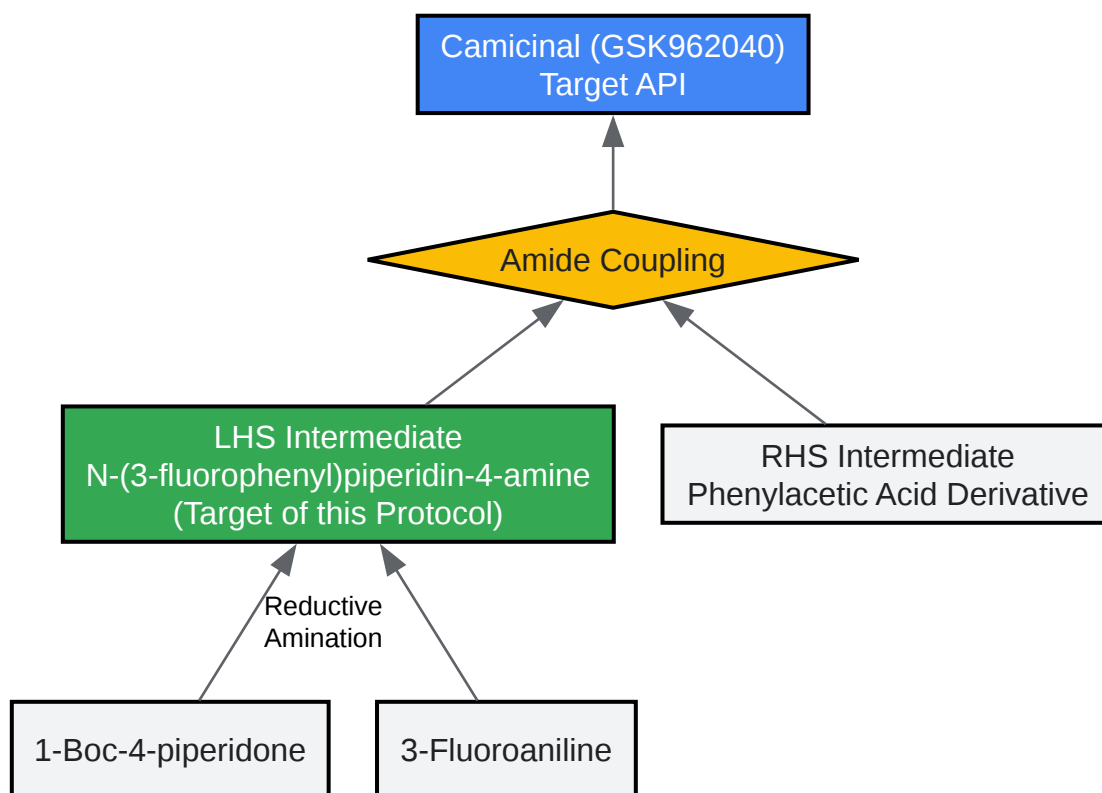
Camicinal (GSK962040) is a selective motilin receptor agonist developed for the treatment of gastroparesis. The molecule's pharmacophore is built upon a 4-aminopiperidine core. The synthesis of the "Left-Hand Side" (LHS) intermediate—N-(3-fluorophenyl)piperidin-4-amine—is a critical process step that dictates the overall yield and impurity profile of the final API.

This guide details the Reductive Amination protocol to generate the Boc-protected precursor, followed by Acidolytic Deprotection. This route is preferred over nucleophilic aromatic substitution (

) due to milder conditions and higher regioselectivity.

Retrosynthetic Analysis

The following diagram illustrates the role of this intermediate in the convergent synthesis of Camicinal.



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Figure 1: Retrosynthetic disconnection of Camicinal showing the convergence of the piperidine amine (LHS) and the phenylacetic acid (RHS) fragments.

Process Chemistry: Critical Design Decisions

Route Selection: Reductive Amination vs.

While 3-fluorobromobenzene could theoretically undergo Buchwald-Hartwig amination with 4-aminopiperidine, the Reductive Amination of N-Boc-4-piperidone with 3-fluoroaniline is superior for scale-up:

- **Cost Efficiency:** Avoids expensive Pd catalysts and phosphine ligands.
- **Impurity Control:** Minimizes bis-arylation by-products common in metal-catalyzed cross-couplings.

- **Safety:** Sodium Triacetoxyborohydride (STAB) is a mild, selective reducing agent that avoids the toxicity of cyanoborohydrides.

Reaction Mechanism

The reaction proceeds via the formation of an imine (Schiff base) intermediate, which is selectively reduced in situ.

- **Imine Formation:** N-Boc-4-piperidone + 3-Fluoroaniline

Imine +

.

- Note: This equilibrium is catalyzed by weak acid (Acetic Acid).

- **Reduction:** Imine + STAB

Secondary Amine.

- **Selectivity:** STAB reduces the imine faster than the ketone starting material, preventing the formation of the alcohol side-product.

Detailed Experimental Protocol

Part A: Reductive Amination

Objective: Synthesis of tert-butyl 4-((3-fluorophenyl)amino)piperidine-1-carboxylate.

Reagents & Materials

Reagent	MW (g/mol)	Equiv.[1][2][3][4][5]	Role
1-Boc-4-piperidone	199.25	1.0	Electrophile
3-Fluoroaniline	111.12	1.05	Nucleophile
Sodium Triacetoxymethylborohydride (STAB)	211.94	1.4	Reducing Agent
Acetic Acid (AcOH)	60.05	1.0	Catalyst
1,2-Dichloroethane (DCE)	-	Solvent	Reaction Medium
Sat. NaHCO ₃	-	Quench	Neutralization

Step-by-Step Procedure

- Reactor Setup: Equip a dry 3-neck round-bottom flask with a nitrogen inlet, mechanical stirrer, and internal temperature probe.
- Solvation: Charge 1-Boc-4-piperidone (1.0 equiv) and DCE (10 mL/g of substrate). Stir until dissolved.
- Amine Addition: Add 3-Fluoroaniline (1.05 equiv) followed by Acetic Acid (1.0 equiv).
 - Observation: The solution may darken slightly; this is normal for imine formation.
- Imine Formation: Stir the mixture at 20–25°C for 1–2 hours.
 - Checkpoint: Monitor by TLC or HPLC to ensure ketone consumption/imine formation before adding the reductant.
- Reduction: Cool the mixture to 0–5°C. Add STAB (1.4 equiv) portion-wise over 30 minutes.
 - Safety Note: Gas evolution () may occur; ensure proper venting.

- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 12–16 hours.
- Quench: Cool to 0°C. Slowly add Saturated Aqueous NaHCO₃ until pH ~8.
 - Caution: Vigorous bubbling will occur.
- Workup:
 - Separate phases.^{[1][2]}
 - Extract the aqueous layer with DCM ().
 - Combine organic layers and wash with Brine.^{[1][2]}
 - Dry over , filter, and concentrate in vacuo.
- Purification: The crude oil often crystallizes upon standing or trituration with Hexanes/EtOAc. If necessary, purify via silica gel chromatography (Gradient: 10% 30% EtOAc in Hexanes).

Part B: Boc-Deprotection

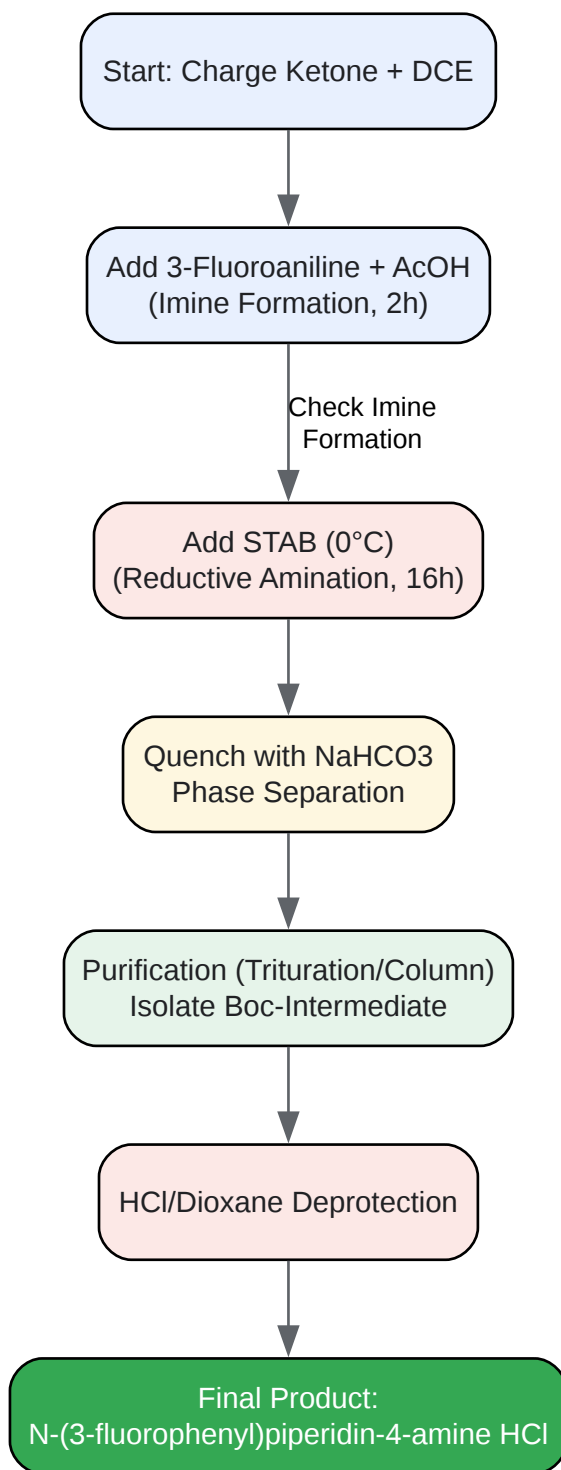
Objective: Isolation of N-(3-fluorophenyl)piperidin-4-amine (dihydrochloride salt).

Step-by-Step Procedure

- Dissolution: Dissolve the intermediate from Part A in 1,4-Dioxane (5 mL/g).
- Acidification: Cool to 0°C. Add 4M HCl in Dioxane (5.0 equiv) dropwise.
- Deprotection: Stir at RT for 4–6 hours. A white precipitate (the amine salt) should form.
- Isolation: Filter the solid. Wash the filter cake with cold to remove organic impurities.

- Drying: Dry under vacuum at 40°C.
 - Yield Expectation: 85–95% over two steps.

Process Workflow Diagram



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Figure 2: Step-by-step process flow for the synthesis of the Camicinal amine intermediate.

Analytical Specifications & Quality Control

To ensure the intermediate is suitable for the final coupling step in Camicinal synthesis, the following specifications must be met:

Test	Method	Acceptance Criteria
Appearance	Visual	White to off-white solid
Identity	¹ H-NMR (DMSO- d ₆)	Consistent with structure (Diagnostic: Piperidine multiplet ~1.5-3.0 ppm, Aromatic region ~6.3-7.2 ppm)
Purity	HPLC (UV 254 nm)	
Residual Solvent	GC-HS	DCE < 5 ppm (Genotoxic control)
Water Content	Karl Fischer	

Troubleshooting Guide

- Issue: Low Conversion during Reduction.
 - Cause: Wet solvent or old STAB reagent (STAB degrades with moisture).
 - Fix: Use anhydrous DCE/DCM and fresh reducing agent.
- Issue: Bis-alkylation (Tertiary Amine Impurity).
 - Cause: Excess ketone or high temperature.
 - Fix: Ensure strict stoichiometry (1:1 or slight amine excess) and keep temperature < 25°C.

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